

Application Notes and Protocols for the Characterization of Ethyl 5-hydroxynicotinate

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Compound of Interest

Compound Name: Ethyl 5-hydroxynicotinate

Cat. No.: B186364

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Introduction

Ethyl 5-hydroxynicotinate is a heterocyclic compound of interest in pharmaceutical and chemical research. As a derivative of nicotinic acid (Vitamin B3), it serves as a versatile building block in the synthesis of various biologically active molecules. Its characterization is crucial for quality control, purity assessment, and structural confirmation. These application notes provide detailed protocols for the analytical characterization of **Ethyl 5-hydroxynicotinate** using various instrumental techniques.

Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₉ NO ₃	--INVALID-LINK--[1]
Molecular Weight	167.16 g/mol	--INVALID-LINK--[1]
IUPAC Name	ethyl 5-hydroxypyridine-3-carboxylate	--INVALID-LINK--[1]
CAS Number	59288-38-9	--INVALID-LINK--[1]

High-Performance Liquid Chromatography (HPLC)

Application Note:

Reverse-phase HPLC is a suitable method for the purity assessment and quantification of **Ethyl 5-hydroxynicotinate**. The method described below provides a baseline for separating the target compound from potential impurities. For mass spectrometry-compatible applications, volatile buffers like formic acid or ammonium acetate should be used instead of phosphoric acid[2].

Experimental Protocol:

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size)
- Autosampler and data acquisition software

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric acid (or formic acid for MS compatibility)[2]
- **Ethyl 5-hydroxynicotinate** standard
- Methanol (for sample preparation)

Procedure:

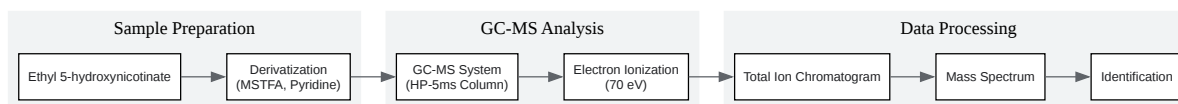
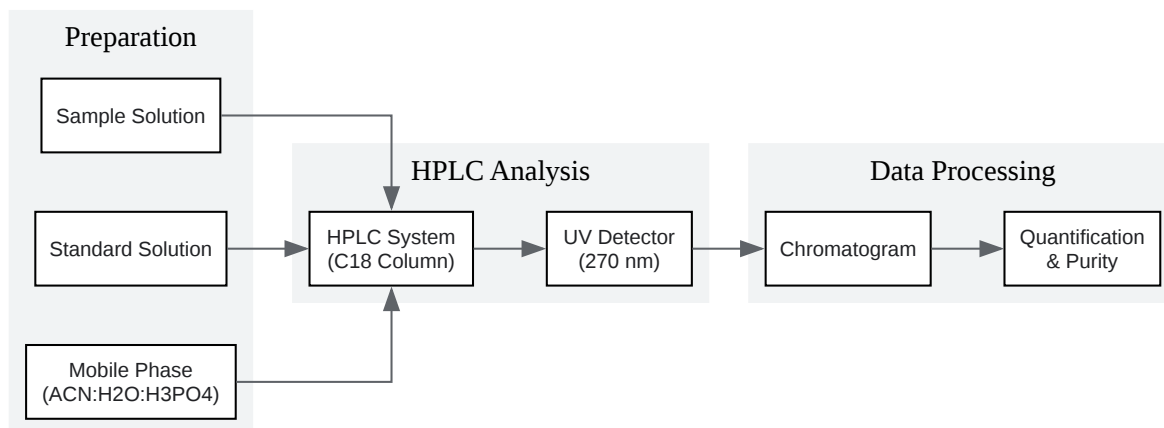
- Mobile Phase Preparation: Prepare a mobile phase consisting of a mixture of acetonitrile and water (e.g., 30:70 v/v) with 0.1% phosphoric acid. Degas the mobile phase before use.
- Standard Solution Preparation: Accurately weigh and dissolve a known amount of **Ethyl 5-hydroxynicotinate** standard in methanol to prepare a stock solution (e.g., 1 mg/mL). Prepare a series of working standards by diluting the stock solution.

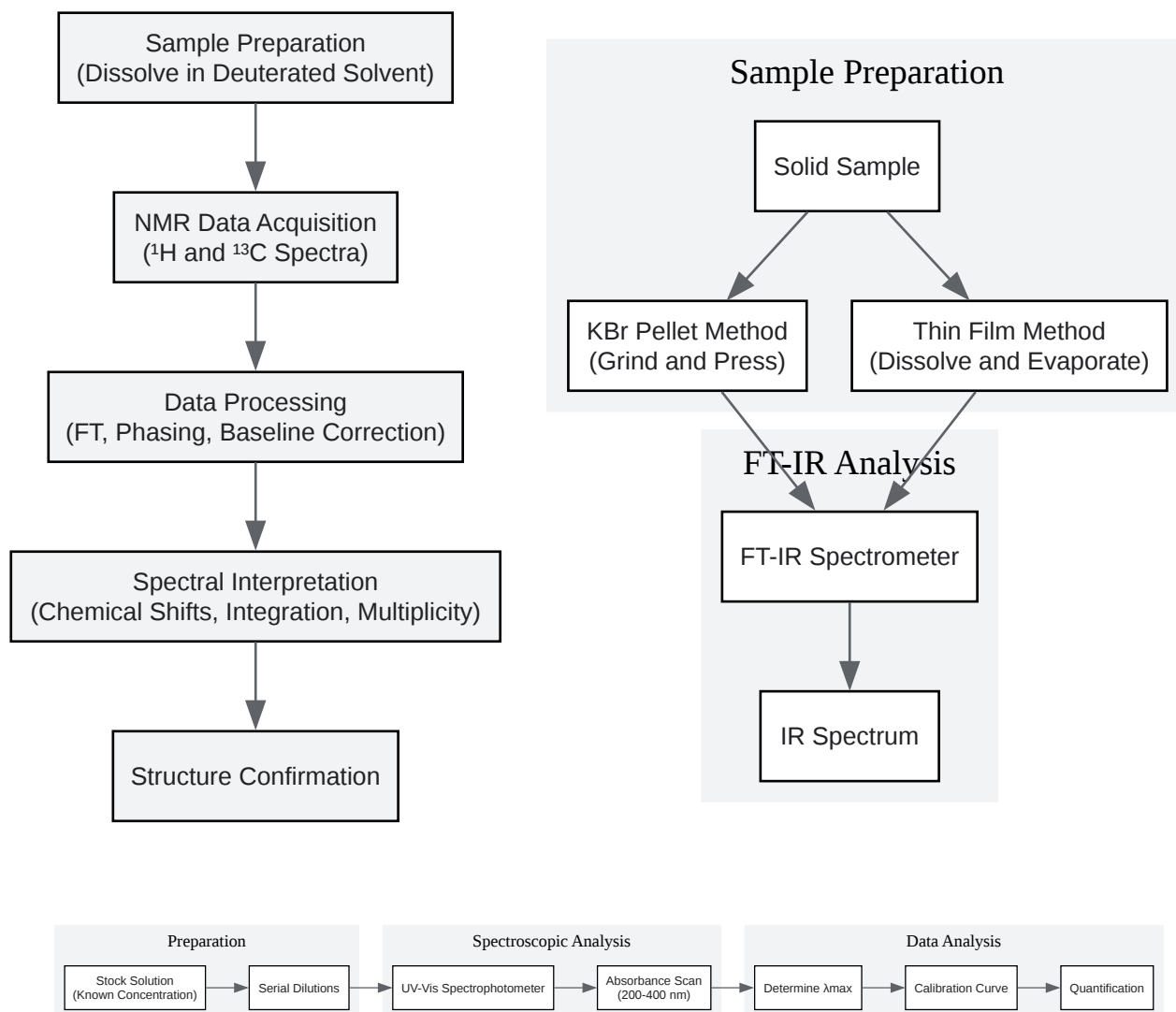
- Sample Preparation: Dissolve the sample containing **Ethyl 5-hydroxynicotinate** in methanol to a suitable concentration (e.g., 0.1 mg/mL). Filter the sample through a 0.45 µm syringe filter before injection.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column
 - Mobile Phase: Acetonitrile:Water (30:70) with 0.1% Phosphoric Acid
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 µL
 - Detection Wavelength: 270 nm (based on UV absorbance of hydroxypyridine derivatives)
 - Column Temperature: 25 °C
- Analysis: Inject the standard solutions to generate a calibration curve. Inject the sample solution to determine the concentration and purity of **Ethyl 5-hydroxynicotinate**.

Quantitative Data (Expected):

Parameter	Expected Value
Retention Time	3-7 minutes (highly dependent on exact conditions)
Linearity (r^2)	> 0.999
Limit of Detection (LOD)	~10 ng/mL
Limit of Quantification (LOQ)	~30 ng/mL

HPLC Analysis Workflow





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References

- 1. Ethyl 5-hydroxynicotinate | $\text{C}_8\text{H}_9\text{NO}_3$ | CID 910016 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 2. Separation of Ethyl nicotinate on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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